

(R)-FL118: A Potent Survivin Inhibitor in Preclinical Cancer Models

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Compound of Interest

Compound Name: (R)-FL118

Cat. No.: B1672752

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A Technical Guide for Researchers and Drug Development Professionals

(R)-FL118, a novel camptothecin analog, has emerged as a promising anti-cancer agent with a distinct mechanism of action centered on the inhibition of survivin and other key anti-apoptotic proteins.^{[1][2]} This technical guide provides a comprehensive overview of the preclinical data for **(R)-FL118**, focusing on its role as a survivin inhibitor, its broader impact on cancer cell signaling, and its efficacy in various cancer models.

Core Mechanism of Action

(R)-FL118 was identified through high-throughput screening of compound libraries using a cancer cell-based survivin-reporter system.^[1] While structurally similar to irinotecan, its anti-cancer activity is not primarily driven by DNA topoisomerase 1 (Top1) inhibition.^[1] Instead, FL118 selectively downregulates the expression of several key survival proteins in a p53-independent manner.^{[1][3]}

The primary targets of FL118 include:

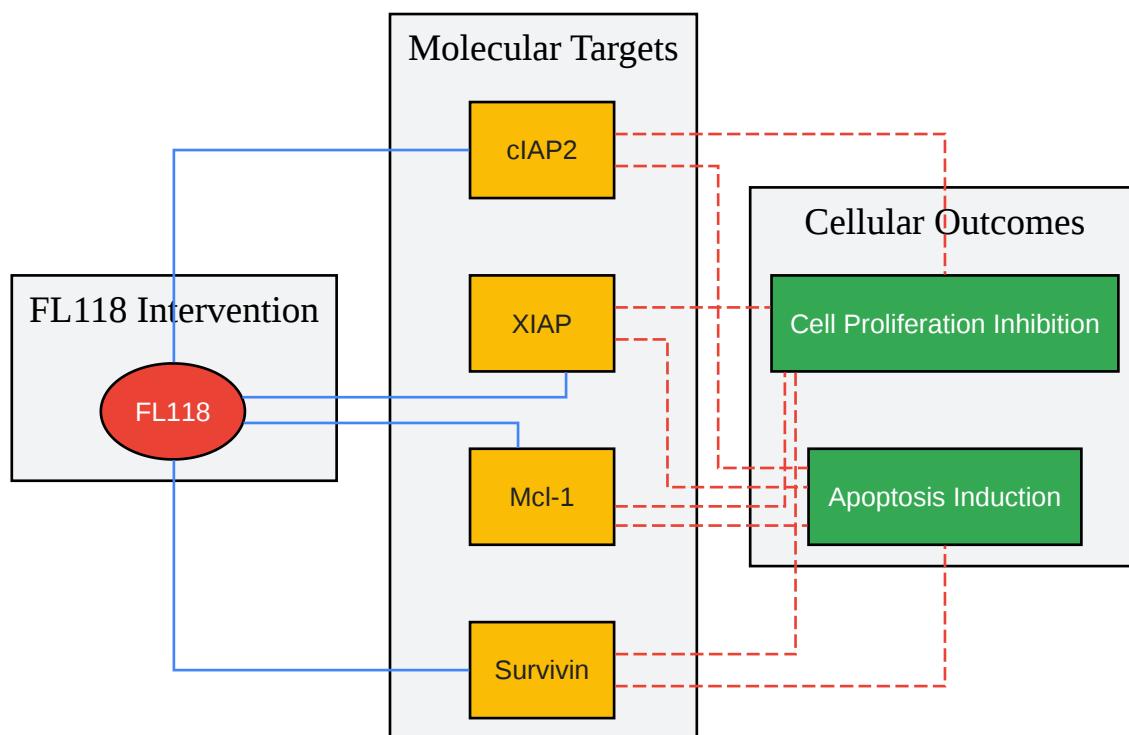
- Survivin: A member of the inhibitor of apoptosis (IAP) protein family, crucial for regulating cell division and inhibiting apoptosis.^[4] FL118 effectively inhibits survivin promoter activity and gene expression.^[1]
- Mcl-1: An anti-apoptotic protein belonging to the Bcl-2 family.^[3]

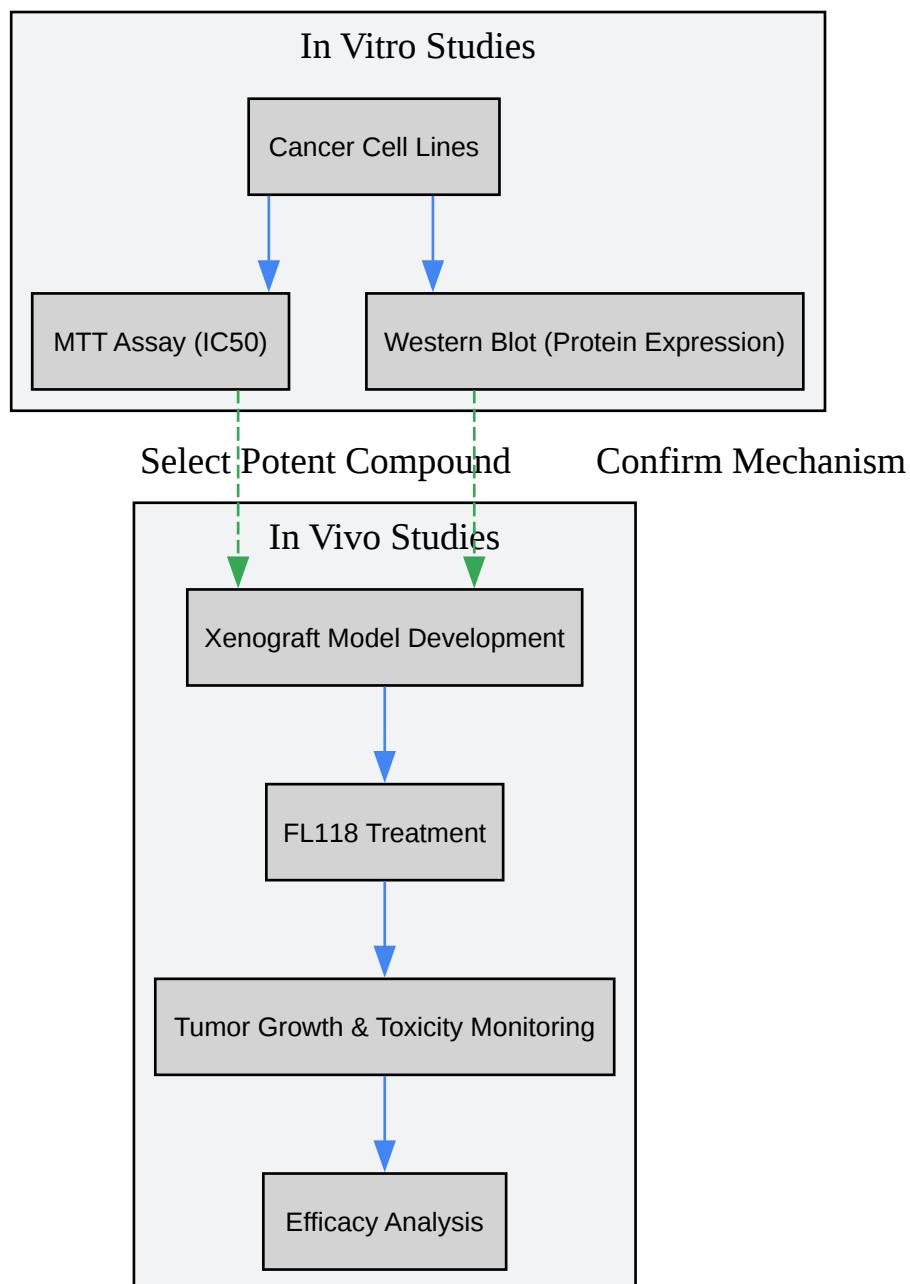
- XIAP (X-linked inhibitor of apoptosis protein): Another member of the IAP family that directly inhibits caspases.[\[3\]](#)
- cIAP2 (cellular inhibitor of apoptosis protein 2): Also an IAP family member involved in apoptosis regulation.[\[3\]](#)

By downregulating these proteins, FL118 induces apoptosis and inhibits cell proliferation in a wide range of cancer cell lines.[\[1\]](#)[\[5\]](#) Notably, its efficacy is maintained regardless of the p53 tumor suppressor protein status, a common mutation in cancer that often confers drug resistance.[\[3\]](#)

Signaling Pathway Overview

The following diagram illustrates the central role of FL118 in inhibiting key survival pathways in cancer cells.





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References

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